

A Comparative Analysis of Experimental and Theoretical Spectra of Disperse Red 13

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Compound of Interest

Compound Name: Disperse Red 13

CAS No.: 590401-75-5

Cat. No.: B15557405

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This guide provides a detailed comparison of the experimental and theoretical absorption spectra of the azo dye **Disperse Red 13**. The objective is to offer researchers, scientists, and drug development professionals a comprehensive overview of the spectral properties of this compound, supported by experimental data and theoretical calculations. This comparison is crucial for understanding the electronic structure and predicting the behavior of **Disperse Red 13** in various applications.

Quantitative Spectral Data

The following table summarizes the key quantitative data obtained from both experimental measurements and theoretical computations of the UV-Vis absorption spectra of **Disperse Red 13** and the closely related Disperse Red 1.

Parameter	Experimental Value (Disperse Red 13)	Experimental Value (Disperse Red 1)	Theoretical Value (Disperse Red 1)	Method/Solvent
λ_{max} (nm)	524[1]	~488 (in THF)[2]	~450-500	TD-DFT with various functionals (e.g., ω B97XD)[2]
λ_{max} (nm)	206[3]	406 (in Acetone, DMF, ACN, Ethanol)[4]	-	Experimental in various organic solvents[4]
Molar Absorptivity (ϵ)	-	15,846 L mol ⁻¹ cm ⁻¹ (in DMF)[4]	-	Experimental[4]
Molar Absorptivity (ϵ)	-	13,708 L mol ⁻¹ cm ⁻¹ (in Ethanol) [4]	-	Experimental[4]
Molar Absorptivity (ϵ)	-	11,174 L mol ⁻¹ cm ⁻¹ (in ACN)[4]	-	Experimental[4]
Molar Absorptivity (ϵ)	-	3,208 L mol ⁻¹ cm ⁻¹ (in Acetone)[4]	-	Experimental[4]

Experimental and Theoretical Methodologies

A robust comparison between experimental and theoretical data relies on a clear understanding of the methodologies employed in their acquisition.

Experimental Protocol: UV-Vis Spectroscopy

The experimental absorption spectra are typically obtained using a UV-Vis spectrophotometer. The general procedure is as follows:

- **Sample Preparation:** A stock solution of **Disperse Red 13** is prepared by dissolving a known mass of the dye in a suitable solvent (e.g., methanol, ethanol, dimethylformamide). Working

solutions of desired concentrations are then prepared by serial dilution.

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is calibrated using the pure solvent as a reference.
- **Measurement:** The absorbance of the sample solution is measured over a specific wavelength range, typically from 200 to 800 nm. The wavelength of maximum absorbance (λ_{max}) is then determined from the resulting spectrum. For instance, one study recorded the UV-vis absorption spectrum of a related compound, disperse red 1 acrylate, dissolved in methanol in the range of 200-800 nm.[\[5\]](#)

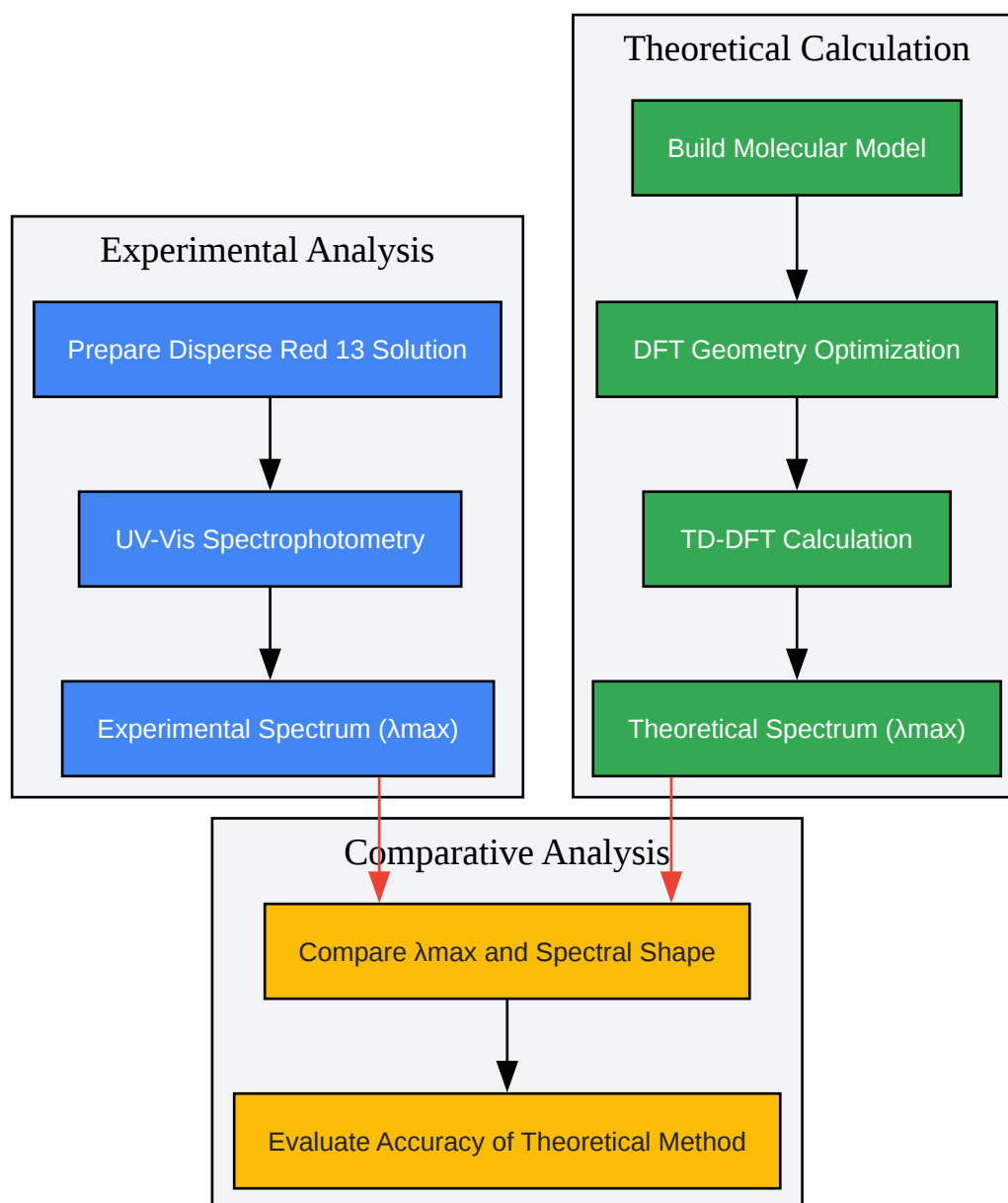
Theoretical Protocol: Time-Dependent Density Functional Theory (TD-DFT)

Theoretical absorption spectra are calculated using quantum chemical methods, with TD-DFT being a widely used approach for organic dyes.[\[6\]](#) The typical workflow involves:

- **Molecular Geometry Optimization:** The ground-state geometry of the **Disperse Red 13** molecule is optimized using Density Functional Theory (DFT) with a specific functional (e.g., B3LYP, ω B97XD) and basis set (e.g., 6-31G(d,p), 6-311++G(d,p)).[\[2\]](#)[\[5\]](#)
- **Excitation Energy Calculation:** Using the optimized geometry, the vertical excitation energies and oscillator strengths are calculated using TD-DFT. This provides information about the electronic transitions and their corresponding absorption wavelengths.
- **Spectral Simulation:** The calculated excitation energies and oscillator strengths are then used to simulate the theoretical UV-Vis absorption spectrum. The choice of functional is critical, with long-range corrected functionals like ω B97XD often providing results closer to experimental values for azo dyes.[\[2\]](#)

Workflow for Comparison of Spectra

The logical flow for comparing experimental and theoretical spectra is visualized in the following diagram.



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Caption: Workflow for comparing experimental and theoretical spectra.

This comparative approach allows for the validation of theoretical models against experimental reality, leading to a deeper understanding of the electronic properties of **Disperse Red 13**. The close agreement between experimental and well-chosen theoretical methods can provide predictive power for designing new dyes with tailored spectral characteristics.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Absorption \[Disperse Red 13\] | AAT Bioquest \[aatbio.com\]](#)
- [4. scielo.br \[scielo.br\]](#)
- [5. FT-IR, UV-vis, ¹H and ¹³C NMR spectra and the equilibrium structure of organic dye molecule disperse red 1 acrylate: a combined experimental and theoretical analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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